

Unveiling C.I. 23266: A Technical Guide to an Azo Dye

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Compound of Interest

Compound Name: Acid Red 111

Cat. No.: B1630594

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This technical guide delves into the chemical characteristics and synonyms of the azo dye commonly known as C.I. Direct Red 83 and its related compound, C.I. Direct Red 83:1. While the designation C.I. 23266 is not widely referenced in scientific literature, it is through the exploration of these related direct dyes that a clear picture of its chemical identity emerges.

Core Chemical Characteristics

Direct Red 83 is classified as a double azo dye.^{[1][2]} Its chemical properties have been documented, although some variations in reported data exist, particularly concerning its metal complexation. The presence of copper in some formulations is a key differentiator.

Property	Value	Source
C.I. Name	Direct Red 83, Direct Red 83:1	[2] [3]
CAS Number	15418-16-3 (for Direct Red 83)	[1] [2]
90880-77-6 (for Direct Red 83:1)	[3]	
Molecular Formula	$C_{33}H_{20}N_6Na_4O_{17}S_4$ (non-complexed)	[1] [2]
$C_{33}H_{16}Cu_2N_6Na_4O_{17}S_4$ (copper complex)	[4]	
Molecular Weight	992.77 g/mol	[1] [2]
Molecular Structure	Double azo class	[1] [2]
Appearance	Blue and red to red light purple powder	[1] [2]
Solubility	Soluble in water (product red), soluble in ethanol (shallow purple)	[1] [2]

Synonyms and Alternative Identifiers

To facilitate comprehensive literature searches and cross-referencing, a list of known synonyms and identifiers for C.I. Direct Red 83 is provided below:

- C.I. 29225[\[2\]](#)
- Direct Red 83:1[\[3\]](#)[\[5\]](#)
- Direct Red D-BL[\[2\]](#)
- Direct Fast Rubin BLL[\[2\]](#)
- Direct Red 3BL[\[2\]](#)

- Rubine BL[\[5\]](#)
- Superlitefast Red 3BL
- Tertrodirect Light Violet 2R
- Solamine Light Rubine 2BLL

Experimental Protocols

Synthesis of C.I. Direct Red 83

The manufacturing process of C.I. Direct Red 83 involves a multi-step chemical synthesis.[\[1\]](#)[\[2\]](#)

The protocol is as follows:

- **Diazotization:** Two molar equivalents of 3-Amino-4-methoxybenzenesulfonic acid are diazotized. This standard procedure in azo dye synthesis involves treating the primary aromatic amine with a source of nitrous acid (typically generated *in situ* from sodium nitrite and a strong acid) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea. This reaction forms the core bis-azo structure of the dye.
- **Complexation:** The synthesized bis-azo compound is treated with a copper sulfate solution containing ammonia. During this step, a copper complex is formed. A key transformation that occurs is the replacement of a methoxy group with a hydroxyl group.[\[1\]](#)[\[2\]](#)

Analytical Methods

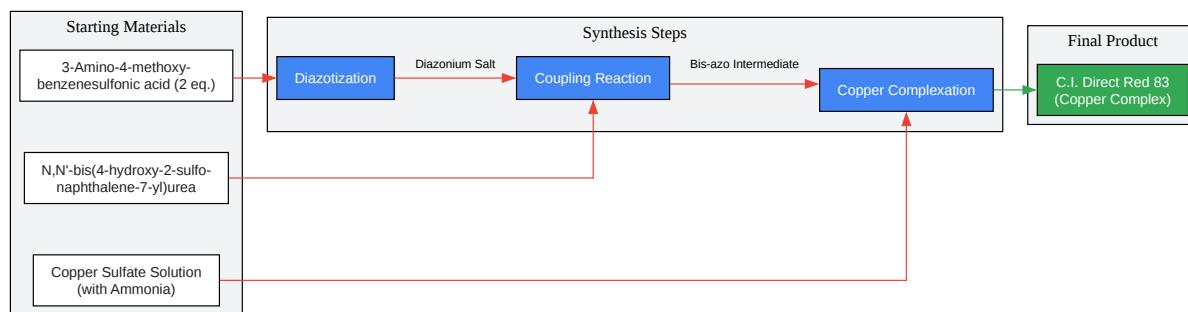
The analysis of azo dyes like C.I. Direct Red 83 typically employs a range of modern analytical techniques to ensure purity, and to identify and quantify any potential impurities or degradation products. Commonly utilized methods include:

- **High-Performance Liquid Chromatography (HPLC):** A cornerstone technique for separating and quantifying components in a mixture.
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** Provides a high degree of sensitivity and selectivity, enabling the identification of compounds based on their mass-to-charge ratio.

- UV-Vis Spectrophotometry: Used for the quantitative analysis of the dye in solution by measuring its absorbance at a specific wavelength.

Visualizing the Synthesis Workflow

To provide a clear, at-a-glance understanding of the manufacturing process for C.I. Direct Red 83, the following workflow diagram has been generated using the DOT language.



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